

An In-Depth Technical Guide to DNP-PEG12-NHS Ester

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Compound of Interest

Compound Name: **DNP-PEG12-NHS ester**

Cat. No.: **B15579066**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on **DNP-PEG12-NHS ester**, a heterobifunctional crosslinker widely utilized in biological research and pharmaceutical development. The document details its chemical properties, safety and handling protocols, and its application in bioconjugation, complete with experimental methodologies and graphical representations of its core reaction and workflow.

Introduction to DNP-PEG12-NHS Ester

DNP-PEG12-NHS ester is a versatile molecule composed of three key functional parts: a 2,4-dinitrophenol (DNP) group, a 12-unit polyethylene glycol (PEG) spacer, and an N-hydroxysuccinimide (NHS) ester. The DNP moiety serves as a well-recognized hapten for immunological detection using anti-DNP antibodies. The NHS ester is a highly efficient amine-reactive group that forms stable amide bonds with primary amines, such as the lysine residues found on proteins.^{[1][2][3]} The hydrophilic PEG linker enhances the water solubility of the molecule and the resulting conjugate, reducing aggregation and improving biocompatibility in aqueous environments.^{[1][2]} These features make it an invaluable tool for labeling proteins, peptides, and other biomolecules for applications in immunoassays, vaccine development, and targeted drug delivery.^{[4][5][6]}

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **DNP-PEG12-NHS ester** should be obtained from the supplier, general safety precautions for amine-reactive NHS esters apply. These compounds are moisture-sensitive and can cause irritation.

- Hazard Identification: May cause skin irritation and serious eye damage.
- Handling: Always work in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of dust and direct contact with skin and eyes. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry place, typically at -20°C, under an inert atmosphere if possible. [2][4][7] The compound is hygroscopic; care should be taken to limit exposure to moisture to prevent hydrolysis of the NHS ester.[4][5][8] Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation.[5][9]
- First Aid Measures:
 - Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.
 - Skin Contact: Remove contaminated clothing and rinse the affected skin area with plenty of water. If irritation occurs, seek medical advice.
 - Ingestion: If swallowed, rinse mouth and drink two glasses of water. Consult a physician.

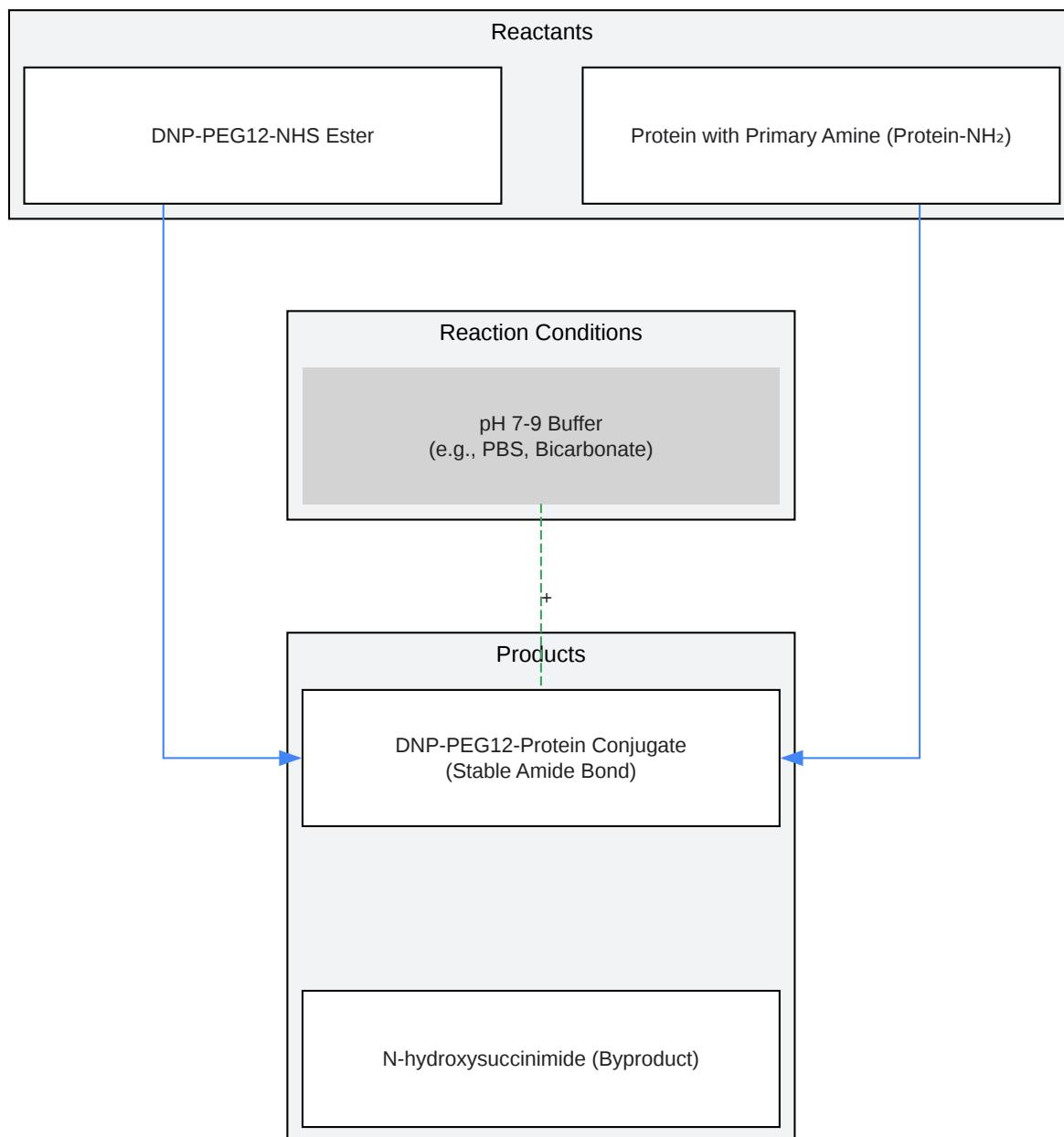
Physicochemical and Technical Data

The quantitative properties of **DNP-PEG12-NHS ester** are summarized below for easy reference.

Property	Value	Reference(s)
IUPAC Name	2,5-dioxopyrrolidin-1-yl 1-((2,4-dinitrophenyl)amino)-3,6,9,12,15,18,21,24,27,30,33,36-dodecaoxanonatriacontan-39-oate	[1]
CAS Number	1334178-01-6	[2] [4] [5]
Molecular Formula	C ₃₇ H ₆₀ N ₄ O ₂₀	[2] [4] [5]
Molecular Weight	880.89 g/mol	[4] [5] [10]
Purity	>98%	[2] [4]
Spacer Arm Length	40 atoms (46.4 Å)	[4] [5]
Solubility	Soluble in Water, DMSO, DMAC, Methylene Chloride, Acetonitrile	[4] [5]
Storage Temperature	-20°C	[2] [4] [5]
Reactive Group	N-Hydroxysuccinimide (NHS) Ester	[1] [2]
Target Functional Group	Primary Amines (-NH ₂)	[1] [3] [11]

Mechanism of Action and Bioconjugation

The core utility of **DNP-PEG12-NHS ester** lies in the reactivity of the NHS ester group. NHS esters are one of the most common reagents for modifying primary amines on biomolecules.[\[3\]](#) The reaction proceeds via nucleophilic attack of a primary amine on the carbonyl carbon of the ester. This forms a stable, covalent amide bond and releases N-hydroxysuccinimide as a byproduct.[\[3\]](#) This reaction is highly selective for primary aliphatic amines and is efficient in aqueous, non-nucleophilic buffers with a pH range of 7 to 9.[\[3\]](#)[\[11\]](#)



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Caption: Reaction of **DNP-PEG12-NHS ester** with a protein's primary amine.

Experimental Protocols

This section provides a detailed methodology for a typical protein labeling experiment.

5.1 Materials and Reagents

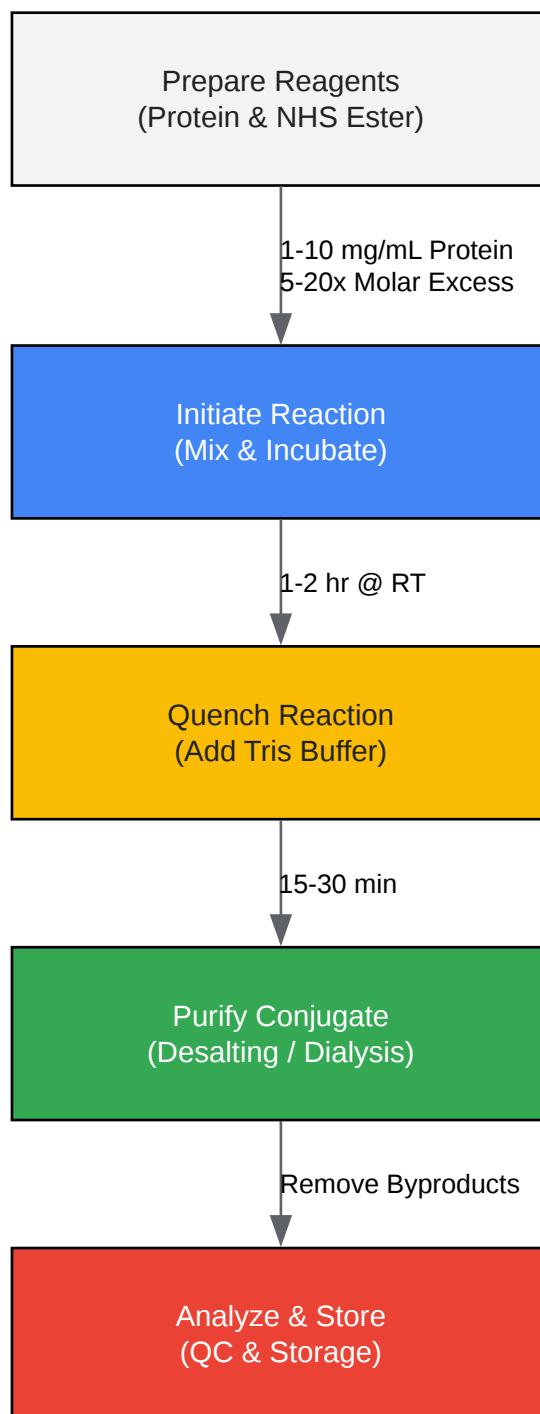
- Protein of interest (in an amine-free buffer like PBS or bicarbonate)
- **DNP-PEG12-NHS ester**
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Reaction Buffer: 0.1 M Sodium Bicarbonate or Phosphate-Buffered Saline (PBS), pH 8.3-8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Purification System: Size-exclusion chromatography (e.g., desalting column) or dialysis cassette

5.2 Experimental Procedure

- Protein Preparation:
 - Ensure the protein solution is free of amine-containing buffers (like Tris or glycine) and other nucleophiles, as they will compete with the labeling reaction.[9]
 - If necessary, exchange the protein into the desired Reaction Buffer using dialysis or a desalting column.
 - Adjust the protein concentration to 1-10 mg/mL.
- **DNP-PEG12-NHS Ester** Stock Solution Preparation:
 - Allow the vial of **DNP-PEG12-NHS ester** to equilibrate to room temperature before opening.[5][9]
 - Immediately before use, prepare a 10-20 mM stock solution by dissolving the required amount in anhydrous DMSO or DMF.[3][9] The stock solution is susceptible to hydrolysis

and should be used promptly.[8][9]

- Conjugation Reaction:
 - Calculate the volume of the NHS ester stock solution needed to achieve the desired molar excess over the protein. A 5- to 20-fold molar excess is a common starting point.
 - Add the calculated volume of the **DNP-PEG12-NHS ester** stock solution to the protein solution while gently vortexing.
 - Incubate the reaction mixture for 1-2 hours at room temperature or for 2-4 hours at 4°C.
- Quenching the Reaction:
 - To stop the reaction and quench any unreacted NHS ester, add the Quenching Buffer (e.g., Tris-HCl) to a final concentration of 50-100 mM.
 - Incubate for an additional 15-30 minutes at room temperature.
- Purification of the Conjugate:
 - Remove the unreacted **DNP-PEG12-NHS ester** and the NHS byproduct by passing the reaction mixture through a desalting column equilibrated with the desired storage buffer (e.g., PBS).
 - Alternatively, perform dialysis against the storage buffer for 24-48 hours with several buffer changes.
 - Collect the purified protein conjugate.
- Characterization and Storage:
 - Confirm the conjugation success and determine the degree of labeling using methods such as UV-Vis spectroscopy (measuring absorbance of the DNP tag) or mass spectrometry.
 - Store the final conjugate at 4°C for short-term use or at -20°C or -80°C for long-term storage.



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Caption: Experimental workflow for protein labeling with **DNP-PEG12-NHS ester**.

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